

physical and chemical properties of 1-methyl-1H-benzo[d]triazole-5-carbaldehyde

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Compound of Interest

Compound Name:	1-methyl-1H-benzo[d] [1,2,3]triazole-5-carbaldehyde
Cat. No.:	B1306209

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An In-Depth Technical Guide to 1-Methyl-1H-benzo[d]triazole-5-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Methyl-1H-benzo[d]triazole-5-carbaldehyde is a heterocyclic organic compound with the chemical formula $C_8H_7N_3O$. Its structure features a benzotriazole core, which is a bicyclic system consisting of a benzene ring fused to a triazole ring, with a methyl group and a carbaldehyde (aldehyde) group attached. This compound and its derivatives are of interest to the scientific community, particularly in the fields of medicinal chemistry and materials science, due to the diverse biological activities associated with the benzotriazole scaffold. This technical guide provides a comprehensive overview of the known physical and chemical properties of 1-methyl-1H-benzo[d]triazole-5-carbaldehyde, available synthesis methodologies, and an exploration of its potential biological significance.

Core Physical and Chemical Properties

The fundamental physicochemical properties of 1-methyl-1H-benzo[d]triazole-5-carbaldehyde are summarized in the table below. These properties are crucial for its handling, characterization, and application in various experimental settings.

Property	Value	Reference
CAS Number	499770-67-1	[1] [2]
Molecular Formula	C ₈ H ₇ N ₃ O	[1] [2]
Molecular Weight	161.16 g/mol	[1] [2]
Melting Point	162 °C	[1]
Boiling Point	354.1 ± 15.0 °C (Predicted)	[1]
Appearance	Yellow to brown solid	[1]
Purity	Typically available at ≥97%	[3]

Spectral Data

Detailed spectral analysis is essential for the unambiguous identification and characterization of 1-methyl-1H-benzo[d]triazole-5-carbaldehyde. While experimental spectra for this specific compound are not widely published, data for closely related structures such as 5-methyl-1H-benzotriazole provide valuable insights into the expected spectral features.

Expected Spectroscopic Characteristics:

- ¹H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on the benzene ring, a singlet for the methyl group protons, and a singlet for the aldehyde proton, typically in the range of 9-10 ppm.
- ¹³C NMR: The carbon NMR spectrum will display signals for the aromatic carbons, the methyl carbon, and a characteristic downfield signal for the carbonyl carbon of the aldehyde group (typically >180 ppm).
- FT-IR: The infrared spectrum is expected to show characteristic absorption bands for the C=O stretching of the aldehyde (around 1700 cm⁻¹), C-H stretching of the aromatic ring and methyl group, and C=C and C=N stretching vibrations of the benzotriazole ring system.
- Mass Spectrometry: The mass spectrum should exhibit a molecular ion peak corresponding to the molecular weight of the compound (161.16 g/mol). Fragmentation patterns would

likely involve the loss of the formyl group (CHO) and other characteristic cleavages of the benzotriazole ring.

Synthesis and Reactivity

Synthesis Pathway

A plausible synthetic route to 1-methyl-1H-benzo[d]triazole-5-carbaldehyde involves a multi-step process starting from a commercially available precursor.[\[1\]](#)



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Caption: Proposed synthesis of 1-methyl-1H-benzo[d]triazole-5-carbaldehyde.

Experimental Protocol (General Outline):

- **Methylation:** Methyl benzotriazole-5-carboxylate is treated with a suitable methylating agent, such as dimethyl sulfate or methyl iodide, in the presence of a base to introduce the methyl group onto one of the nitrogen atoms of the triazole ring.
- **Reduction:** The resulting ester, methyl 1-methyl-3H-benzotriazole-5-carboxylate, is then reduced to the corresponding alcohol, (1-methyl-1H-benzo[d]triazol-5-yl)methanol. This can be achieved using a reducing agent like lithium aluminum hydride (LiAlH_4) in an appropriate solvent such as tetrahydrofuran (THF).
- **Oxidation:** The final step involves the oxidation of the primary alcohol to the aldehyde. This transformation can be carried out using various oxidizing agents, for instance, pyridinium chlorochromate (PCC) or a Swern oxidation.

Reactivity

The chemical reactivity of 1-methyl-1H-benzo[d]triazole-5-carbaldehyde is primarily dictated by the aldehyde functional group. It is expected to undergo typical aldehyde reactions, including:

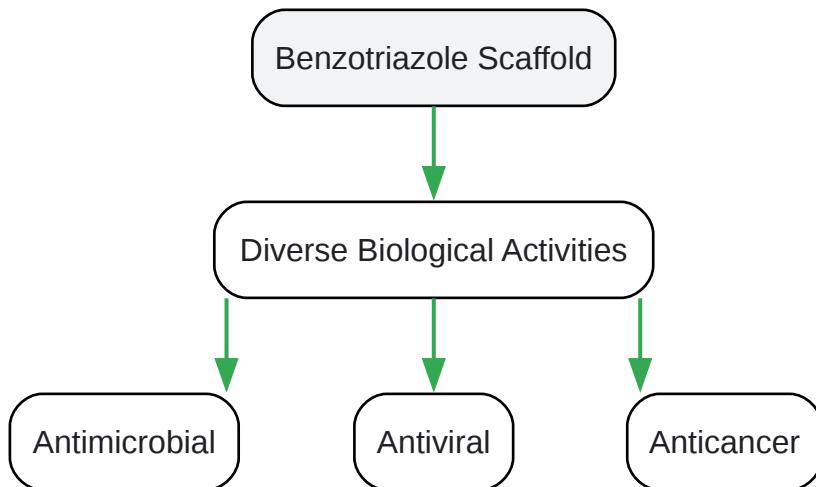
- **Oxidation:** The aldehyde can be oxidized to the corresponding carboxylic acid.

- Reduction: The aldehyde can be reduced to the primary alcohol.
- Nucleophilic Addition: The carbonyl carbon is susceptible to attack by nucleophiles, leading to the formation of cyanohydrins, acetals, and imines.
- Condensation Reactions: It can participate in condensation reactions such as the Wittig reaction or aldol condensation.

Biological and Pharmacological Context

The benzotriazole scaffold is a prominent feature in a variety of biologically active compounds. [4] Derivatives of benzotriazole have been reported to exhibit a wide range of pharmacological activities, including antimicrobial, antiviral, and anticancer properties.[4][5]

While specific biological studies on 1-methyl-1H-benzo[d]triazole-5-carbaldehyde are limited in the publicly available literature, its structural similarity to other bioactive benzotriazoles suggests it could be a valuable intermediate for the synthesis of novel therapeutic agents. The aldehyde group provides a convenient handle for further chemical modifications to generate a library of derivatives for biological screening.



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Caption: Biological relevance of the benzotriazole core structure.

Conclusion

1-Methyl-1H-benzo[d]triazole-5-carbaldehyde is a compound with potential applications in medicinal chemistry and drug discovery. This guide has summarized its key physical and chemical properties and outlined a likely synthetic pathway. The lack of extensive experimental data, particularly regarding its biological activity and reactivity, highlights the need for further research into this molecule. The information provided herein serves as a foundational resource for scientists and researchers interested in exploring the potential of this and related benzotriazole derivatives.

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